

4-Chlorothiazole: An In-depth Technical Guide for Scientific Professionals

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Compound of Interest

Compound Name: 4-Chlorothiazole

CAS No.: 4175-72-8

Cat. No.: B1590448

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Foreword

In the landscape of modern medicinal chemistry and materials science, the thiazole scaffold holds a privileged position. Its unique electronic and structural characteristics have made it a cornerstone in the design of novel therapeutic agents and functional materials. Among its halogenated derivatives, **4-chlorothiazole** stands out as a particularly versatile and reactive building block. This technical guide is intended for researchers, scientists, and drug development professionals, providing a comprehensive overview of the core chemical properties, structure, synthesis, and reactivity of **4-chlorothiazole**. Our objective is to furnish the scientific community with a robust resource that is both theoretically sound and practically applicable in a laboratory setting.

Molecular Structure and Physicochemical Properties

A thorough understanding of the molecular architecture and inherent physical traits of **4-chlorothiazole** is fundamental to its application in chemical synthesis.

Elucidation of Molecular Structure

4-Chlorothiazole is a five-membered heterocyclic aromatic compound.^[1] Its structure is characterized by a thiazole ring with a chlorine atom substituted at the fourth position.^{[1][2]} The

thiazole ring itself contains one sulfur and one nitrogen atom at positions 1 and 3, respectively.

[1]

Key Structural Attributes:

- **Aromaticity:** The thiazole ring exhibits aromatic character due to the delocalization of six π -electrons across the five-membered ring, which confers considerable stability to the molecule.[1]
- **Planarity:** The planar nature of the molecule allows for effective π -stacking interactions, a crucial factor in the design of materials and in biological recognition processes.
- **Electrophilicity:** The presence of the electron-withdrawing chlorine atom at the C4 position significantly enhances the electrophilic properties of the thiazole ring, making it a valuable synthon in organic synthesis.[1]

Physicochemical Data

The key physicochemical properties of **4-chlorothiazole** are summarized in the table below. This data is essential for its proper handling, storage, and use in experimental protocols.

Property	Value
Molecular Formula	C ₃ H ₂ ClNS[2][3]
Molecular Weight	119.57 g/mol [2][3][4]
Appearance	Colorless to pale yellow liquid[1][2]
Boiling Point	168.2 ± 13.0 °C at 760 mmHg[3]
Density	1.4 ± 0.1 g/cm ³ [3]
Flash Point	55.5 ± 19.8 °C[3]
Refractive Index	1.571[3]
Solubility	Soluble in water and organic solvents.[2]

Synthesis of 4-Chlorothiazole

While several synthetic routes to **4-chlorothiazole** exist, a prevalent and reliable methodology involves a multi-step process. A common approach is the cyclization reaction to form the thiazole ring, followed by chlorination.

Synthetic Protocol

The following protocol outlines a representative synthesis of **4-chlorothiazole**.

Step 1: Cyclization to form the Thiazole Precursor

This step often involves the reaction of a suitable starting material that can undergo cyclization to form the thiazole ring. For instance, the reaction of 5-chloro-2,4-disulfamylaniline with formic acid can be used to synthesize chlorothiazide, a related but more complex thiazide diuretic.[5]

Step 2: Chlorination

The introduction of the chlorine atom at the 4-position is a critical step. The specific chlorinating agent and reaction conditions will depend on the nature of the thiazole precursor.

Workflow for Synthesis

Caption: A generalized workflow for the synthesis of **4-chlorothiazole**.

Spectroscopic Characterization

The structural elucidation of **4-chlorothiazole** and its derivatives relies heavily on a combination of spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^1H and ^{13}C NMR are invaluable for confirming the carbon-hydrogen framework of the molecule.
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the presence of specific functional groups and to gain insight into the bonding within the molecule.[6]
- Mass Spectrometry (MS): Mass spectrometry provides information about the molecular weight and fragmentation pattern of the compound, confirming its elemental composition.

Spectroscopic Data	Predicted Values
^1H NMR	Chemical shifts will be characteristic of protons on an aromatic thiazole ring.
^{13}C NMR	Chemical shifts will indicate the different carbon environments within the molecule.
IR	Characteristic peaks will correspond to C-H, C=N, and C-S stretching and bending vibrations.
Mass Spectrum (m/z)	[M] ⁺ at 118.95910, [M+H] ⁺ at 119.96693[7]

Chemical Reactivity and Synthetic Applications

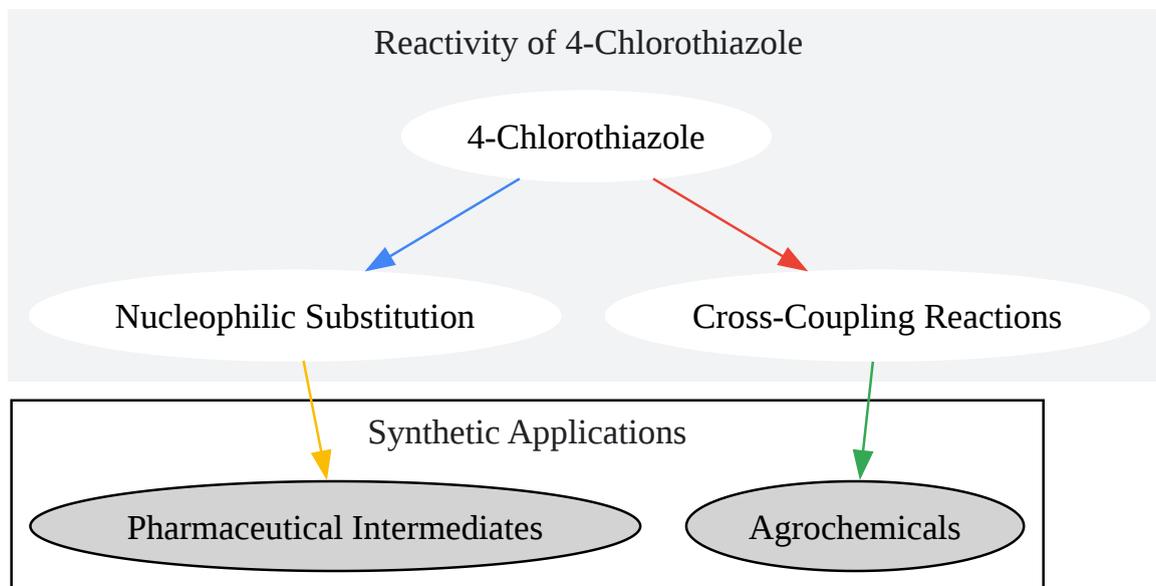
The reactivity of **4-chlorothiazole** is largely dictated by the chlorine substituent, which makes the 4-position susceptible to nucleophilic attack.

Key Reactions

- **Nucleophilic Aromatic Substitution:** **4-Chlorothiazole** readily undergoes nucleophilic substitution reactions, which is a key feature of its utility as a synthetic intermediate.[1] This allows for the introduction of a wide array of functional groups at the 4-position.
- **Cross-Coupling Reactions:** The C-Cl bond can participate in various palladium-catalyzed cross-coupling reactions, such as Suzuki and Stille couplings, enabling the formation of C-C bonds.

Applications in Drug Discovery and Development

4-Chlorothiazole serves as a crucial building block in the synthesis of numerous pharmaceutical compounds.[2] The thiazole core is a well-established privileged scaffold in medicinal chemistry, and its derivatives have shown a broad spectrum of biological activities, including antimicrobial and anticancer properties.[8] For example, chlorothiazide and its derivatives are used as diuretics and antihypertensive agents.[9][10]



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Caption: Reactivity and major applications of **4-chlorothiazole**.

Safety, Handling, and Storage

Proper handling and storage of **4-chlorothiazole** are imperative to ensure laboratory safety.

Hazard Identification

4-Chlorothiazole may cause skin, eye, and respiratory system irritation.[2] It is also a flammable liquid and vapor.[4]

Recommended Safety Precautions

- Personal Protective Equipment (PPE): Wear suitable protective clothing, gloves, and eye/face protection.[11][12][13]
- Handling: Handle in a well-ventilated place, preferably in a fume hood, to avoid inhalation of vapors.[11][12] Keep away from sources of ignition.[12][14]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[11][14] Keep refrigerated for long-term storage to maintain product quality.[12]

Conclusion

4-Chlorothiazole is a cornerstone heterocyclic building block with significant utility in both pharmaceutical and agrochemical research. Its unique structural features and predictable reactivity make it an invaluable tool for the synthetic chemist. This guide has provided a comprehensive overview of its chemical properties, synthesis, and applications, with the aim of empowering researchers to utilize this versatile compound effectively and safely in their scientific endeavors.

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